An In-depth Technical Guide to (Hydroxyimino)(2,3,4-trimethoxyphenyl)methane

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Compound of Interest

Compound Name:	*(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane*
CAS No.:	*15258-55-6*
Cat. No.:	*B099514*

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This guide provides a comprehensive technical overview of **(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane**, a molecule of interest in synthetic and medicinal chemistry. While a dedicated CAS number for this specific oxime is not readily found in major chemical databases, this document focuses on its synthesis from the well-characterized and commercially available precursor, 2,3,4-Trimethoxybenzaldehyde. We will delve into the identifiers of this key starting material, provide a detailed protocol for the synthesis of the target oxime, and discuss its anticipated properties and potential applications for researchers, scientists, and drug development professionals.

Core Compound Identification: The Precursor

The synthesis of **(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane** begins with 2,3,4-Trimethoxybenzaldehyde. This polysubstituted aromatic aldehyde is a vital intermediate in the synthesis of various pharmaceuticals, including the anti-anginal drug Trimetazidine.[1][2] Its unique structure, featuring three methoxy groups on a benzaldehyde backbone, enhances its reactivity and solubility in many organic solvents, making it a versatile building block in organic synthesis.[3]

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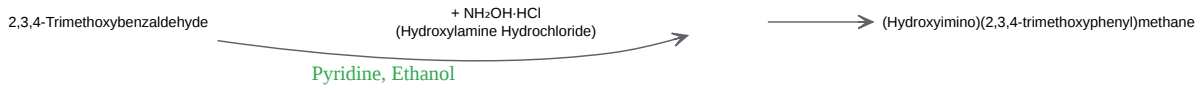
Below is a summary of the key identifiers for 2,3,4-Trimethoxybenzaldehyde:

Identifier	Value	Source
CAS Number	2103-57-3	[4][5]
Molecular Formula	$C_{10}H_{12}O_4$	[4][6]
Molecular Weight	196.20 g/mol	[5][6]
IUPAC Name	2,3,4-trimethoxybenzaldehyde	[5]
Synonyms	Benzaldehyde, 2,3,4-trimethoxy-	[5]
InChI	InChI=1S/C10H12O4/c1-12-8-5-4-7(6-11)9(13-2)10(8)14-3/h4-6H,1-3H3	[5]
InChIKey	UCTUXUGXIFRVGX-UHFFFAOYSA-N	[5]
Canonical SMILES	COC1=C(C(=C(C=C1)C=O)OC)OC	[5]

Synthesis of (Hydroxyimino)(2,3,4-trimethoxyphenyl)methane

The conversion of an aldehyde to an oxime is a classic and highly reliable reaction in organic chemistry, involving the treatment of the aldehyde with hydroxylamine. This reaction proceeds via a nucleophilic addition mechanism at the carbonyl carbon, followed by dehydration to yield the oxime.

Reaction Scheme



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Caption: General reaction scheme for the synthesis of the target oxime.

Experimental Protocol: Oximation of 2,3,4-Trimethoxybenzaldehyde

This protocol is a standard procedure for the synthesis of aldoximes. The causality behind the choice of reagents is as follows: hydroxylamine hydrochloride is the stable salt form of the nucleophile. A weak base, such as pyridine or sodium acetate, is added to liberate the free hydroxylamine in situ and to neutralize the HCl byproduct, which drives the reaction to completion. Ethanol is a common solvent as it effectively dissolves both the organic aldehyde and the hydroxylamine salt.

Materials:

- 2,3,4-Trimethoxybenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride (1.2 eq)
- Pyridine (2.0 eq) or Sodium Acetate (1.5 eq)
- Ethanol (95%)
- Deionized water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper

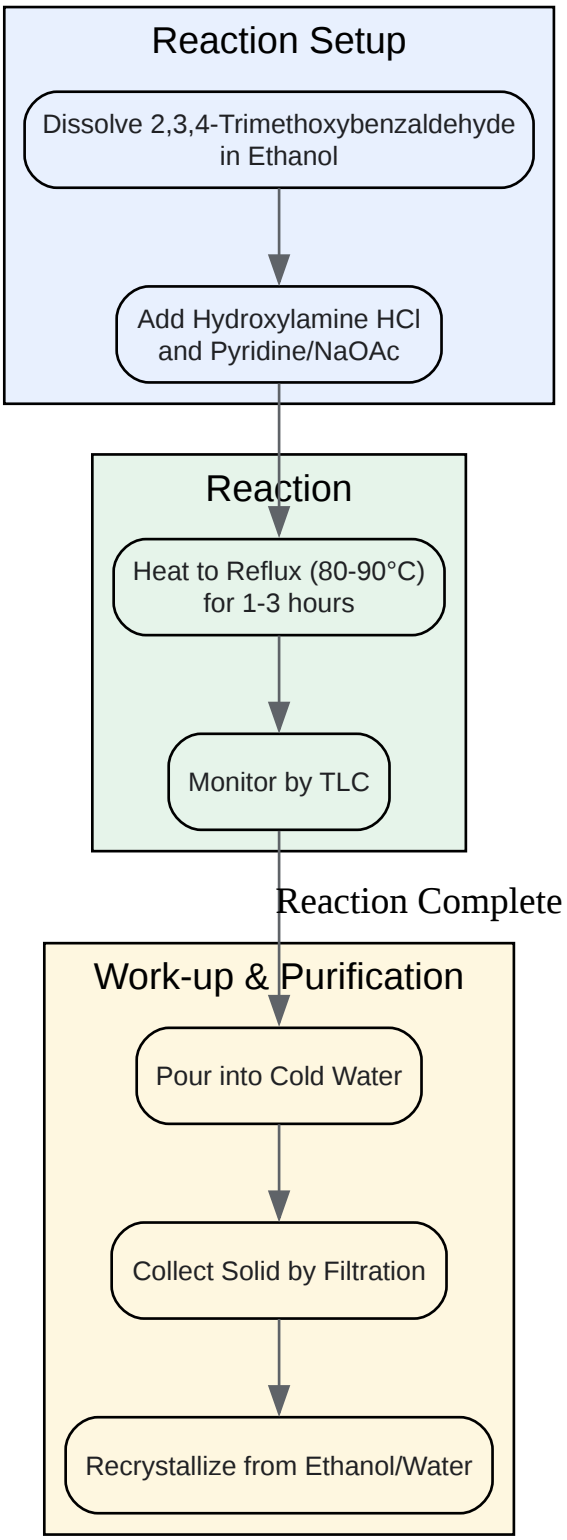
Procedure:

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- Dissolution: In a round-bottom flask, dissolve 2,3,4-Trimethoxybenzaldehyde in a suitable volume of 95% ethanol with stirring.
- Addition of Reagents: To this solution, add hydroxylamine hydrochloride followed by the slow addition of pyridine or sodium acetate.
- Reaction: Attach a reflux condenser to the flask and heat the mixture to reflux (approximately 80-90°C) with continuous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete (typically 1-3 hours), cool the reaction mixture to room temperature. Slowly pour the mixture into a beaker containing cold deionized water to precipitate the crude product.
- Isolation: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold water to remove any remaining salts.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the pure **(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane**.

Synthesis Workflow Diagram

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Caption: Step-by-step workflow for the synthesis and purification of the target oxime.

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Physicochemical Properties and Spectral Data

The properties of **(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane** can be inferred from its structure and the known data of its precursor.

- Appearance: Expected to be a white to off-white crystalline solid.
- Solubility: Likely soluble in common organic solvents such as ethanol, methanol, acetone, and DMSO, with limited solubility in water.
- Molecular Formula: $C_{10}H_{13}NO_4$
- Molecular Weight: 211.21 g/mol
- Spectral Data:
  - ^{1}H NMR: The spectrum would show characteristic signals for the three methoxy groups, the aromatic protons, the oxime proton (-OH), and the imine proton (-CH=N-).
  - ^{13}C NMR: The spectrum would display ten distinct carbon signals, including those for the methoxy groups, the aromatic ring carbons, and the imine carbon.
  - IR Spectroscopy: Key vibrational bands would be expected for the O-H stretch of the oxime, the C=N stretch, and the C-O stretches of the methoxy groups.
  - Mass Spectrometry: The molecular ion peak (M+) would be observed at m/z 211.

Applications in Research and Drug Development

While specific applications for **(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane** are not extensively documented, its structural motifs suggest several areas of potential utility for researchers.

- Intermediate in Pharmaceutical Synthesis: The precursor, 2,3,4-Trimethoxybenzaldehyde, is a known intermediate for pharmaceuticals.[2][3][6] The corresponding oxime can serve as a versatile intermediate for further chemical transformations to create novel drug candidates. The oxime functionality can be reduced to an amine or undergo various rearrangement reactions.

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- Potential Biological Activity: The trimethoxybenzene moiety is present in numerous biologically active compounds. Furthermore, the oxime group is a known pharmacophore and can act as a metal chelator or participate in hydrogen bonding with biological targets. This compound could be screened for various biological activities, including as a potential Ca^{2+} channel blocker, following the profile of its precursor's derivatives.[2]

- Antioxidant Research: The parent aldehyde has been studied for its potential antioxidant properties.[3] The introduction of the oxime group could modulate this activity, making it a candidate for studies in health and nutrition research.

Conclusion

(Hydroxyimino)(2,3,4-trimethoxyphenyl)methane represents an accessible and synthetically versatile molecule for chemical and pharmaceutical research. Although it may not have a readily available, dedicated CAS number, its straightforward synthesis from the commercially available and well-documented 2,3,4-Trimethoxybenzaldehyde (CAS 2103-57-3) makes it a valuable compound for exploration. This guide provides the necessary foundational information, from precursor identification to a detailed synthetic protocol, to empower researchers in their pursuit of novel chemical entities and drug development candidates.

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